

Quantitative Analysis of Penicillin V: A Comparison of Detection and Quantification Limits

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Compound of Interest

Compound Name: *Penicillin V b-Sulfoxide-d3*

Cat. No.: *B15555363*

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For researchers, scientists, and professionals in drug development, the precise and accurate quantification of antibiotics like Penicillin V is paramount. This guide provides a comparative overview of analytical methods for the determination of Penicillin V, with a focus on the limits of detection (LOD) and quantification (LOQ). The use of a deuterated internal standard (IS) in liquid chromatography-mass spectrometry (LC-MS) methods is highlighted as a robust approach for achieving high sensitivity and accuracy.

Comparison of Analytical Methods

The choice of analytical method significantly impacts the sensitivity and reliability of Penicillin V quantification. Below is a comparison of different methods and their reported performance characteristics. The inclusion of a deuterated internal standard, such as Penicillin V-d5, in LC-MS/MS methods is a key strategy to correct for matrix effects and variations in sample processing, thereby improving accuracy and precision.

Analytical Method	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Internal Standard	Matrix	Reference
LC-MS/MS	~0.003 mg/L	0.01 mg/L	Benzylpenicillin-d7	Human Serum	[1][2]
Nano-LC/MS	0.01-0.51 µg/L	Not Reported	Not Specified	Pharmaceuticals, Milk, Porcine Tissues	[3]
Nano-LC/UV	2.27-4.06 µg/L	Not Reported	Not Specified	Pharmaceuticals, Milk, Porcine Tissues	[3]
HPLC-UV	Not Reported	Not Reported	Not Specified	Pharmaceutical Formulations	[4][5]
Differential Pulse Voltammetry	0.25 µM	Not Reported	None	Pharmaceutical Formulations, Human Urine	[6]

Experimental Protocol: LC-MS/MS with Deuterated Internal Standard

This section details a validated experimental protocol for the quantification of Penicillin V in human serum using a triple quadrupole liquid chromatography-mass spectrometry (TQ LC/MS) system with a deuterated internal standard. This method is notable for its high sensitivity.

1. Materials and Reagents

- Penicillin V potassium salt (analytical standard)
- Penicillin V-d5 (deuterated internal standard)[7]

- Methanol (HPLC grade)
- Water (HPLC grade)
- Formic acid (analytical grade)
- Human serum (blank)

2. Sample Preparation

- Protein Precipitation: Sample clean-up is performed by protein precipitation using acetonitrile.[\[2\]](#)
- Fortification: Spike blank human serum samples with known concentrations of Penicillin V and a fixed concentration of the deuterated internal standard (e.g., Penicillin V-d5).
- Extraction: To 15 μ L of serum, add a protein precipitation agent (e.g., acetonitrile). Vortex and centrifuge to pellet the precipitated proteins.
- Dilution: Collect the supernatant for analysis.

3. Liquid Chromatography

- System: A reverse-phase liquid chromatography system.
- Column: A suitable C18 column (e.g., Poroshell 120 EC-C18).[\[8\]](#)
- Mobile Phase: An isocratic mobile phase consisting of 55% methanol in water with 0.1% formic acid.[\[1\]](#)[\[2\]](#)
- Flow Rate: 0.4 mL/min.[\[1\]](#)[\[2\]](#)
- Injection Volume: 2 μ L.
- Column Temperature: 25 $^{\circ}$ C.

4. Mass Spectrometry

- System: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Ionization Mode: Positive ion mode.
- Detection: Multiple Reaction Monitoring (MRM) is used for quantification. The specific precursor-to-product ion transitions for Penicillin V and its deuterated internal standard should be optimized.

5. Quantification

- The concentration of Penicillin V in the samples is determined by calculating the peak area ratio of the analyte to the internal standard and comparing it to a calibration curve constructed from standards of known concentrations.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the analytical workflow for the quantification of Penicillin V using LC-MS/MS with a deuterated internal standard.



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